

An In-depth Technical Guide to the Physicochemical Properties of Rapamycin-13C,d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rapamycin-13C,d3*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Rapamycin-13C,d3**, an isotopically labeled form of the potent mTOR inhibitor, Rapamycin. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development, offering detailed data, experimental methodologies, and a visualization of its mechanism of action.

Core Physicochemical Properties

Rapamycin-13C,d3, also known as Sirolimus-13C,d3, is a stable isotope-labeled analog of Rapamycin.[1][2][3] It is a crucial tool in pharmacokinetic and metabolism studies, often utilized as an internal standard for the quantification of Rapamycin in various biological matrices by mass spectrometry.[2][4][5] The incorporation of one carbon-13 atom and three deuterium atoms results in a distinct mass shift, facilitating its differentiation from the unlabeled parent drug without significantly altering its chemical behavior.

The fundamental physicochemical characteristics of **Rapamycin-13C,d3** are summarized in the table below.

Property	Data	Source(s)
Chemical Formula	C ₅₀ ¹³ CH ₇₆ D ₃ NO ₁₃	[1][3][6]
Molecular Weight	918.18 g/mol	[1][3][7]
CAS Number	392711-19-2	[4][6][8]
Appearance	White solid	[1]
Chemical Purity	≥97.0% (by HPLC)	[1]
Isotopic Purity	99% atom ¹³ C; 99.5% atom D	[1]
Storage Temperature	-20°C, protect from light	[4][9]
Stability	Stable for at least 1 year at -20°C	[4][7]

Solubility Profile

The solubility of **Rapamycin-13C,d3** is a critical parameter for its handling and application in experimental settings. The following table outlines its solubility in various common laboratory solvents.

Solvent	Concentration	Source(s)
Ethanol	50 mg/mL	[4][5]
Dimethyl Sulfoxide (DMSO)	25 mg/mL	[4][5]
Methanol	25 mg/mL	[4][5]
Chloroform	5 mg/mL	[4][5]

Experimental Protocols

Detailed experimental protocols for the characterization of **Rapamycin-13C,d3** are essential for its effective use. Below are methodologies for key analytical procedures.

3.1. Determination of Purity by High-Performance Liquid Chromatography (HPLC)

The chemical purity of **Rapamycin-13C,d3** is typically assessed using reverse-phase HPLC.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water.
- Detection: UV absorbance at 278 nm.[\[4\]](#)[\[5\]](#)
- Procedure:
 - A standard solution of **Rapamycin-13C,d3** is prepared in a suitable solvent, such as ethanol.
 - The sample is injected into the HPLC system.
 - The chromatogram is recorded, and the peak area of **Rapamycin-13C,d3** is integrated.
 - Purity is calculated as the percentage of the main peak area relative to the total peak area.

3.2. Quantification by Liquid Chromatography-Mass Spectrometry (LC-MS)

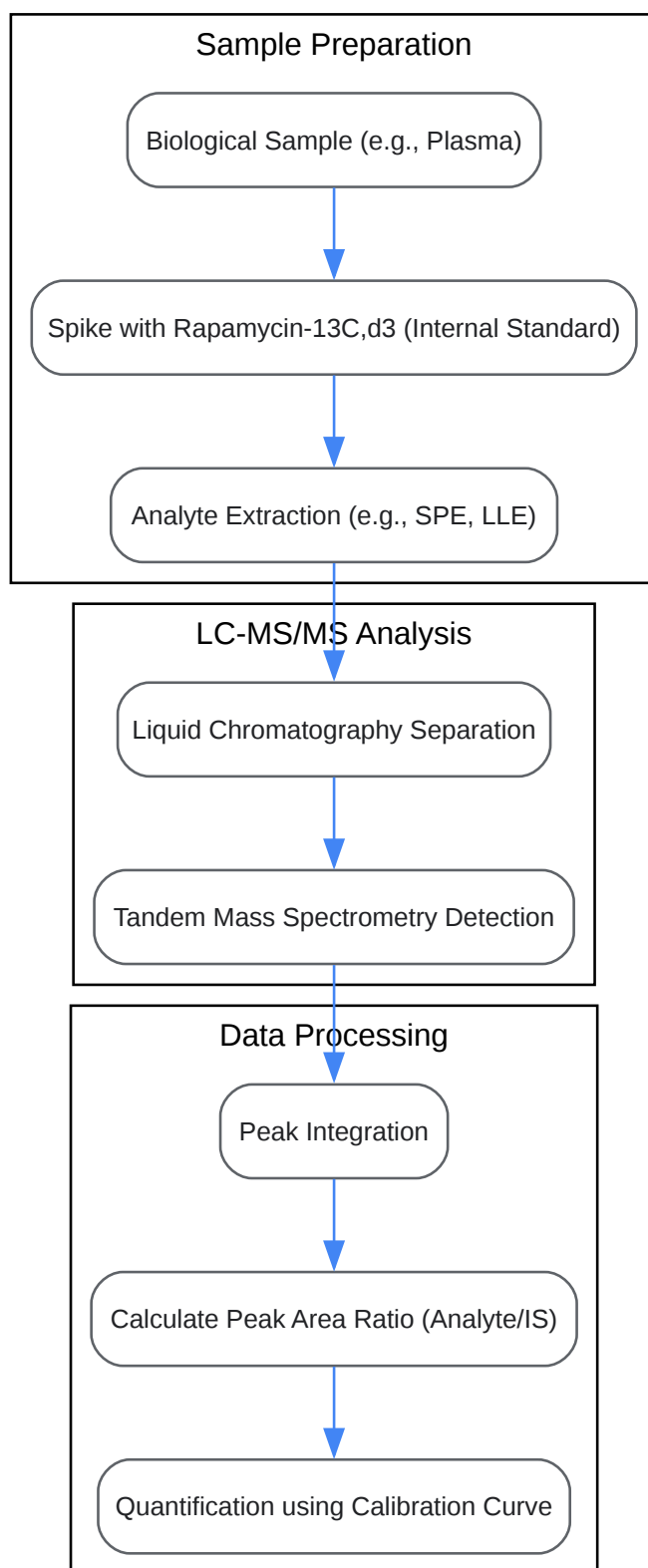
Rapamycin-13C,d3 is primarily used as an internal standard for the quantification of Rapamycin.[\[4\]](#)[\[5\]](#)

- Instrumentation: A liquid chromatography system coupled to a tandem mass spectrometer (LC-MS/MS).
- Procedure:
 - A known concentration of **Rapamycin-13C,d3** is added to the biological sample (e.g., plasma, tissue homogenate) containing an unknown amount of Rapamycin.
 - The sample is processed (e.g., protein precipitation, solid-phase extraction) to extract the analytes.
 - The extracted sample is injected into the LC-MS/MS system.

- The mass spectrometer is set to monitor specific precursor-to-product ion transitions for both Rapamycin and **Rapamycin-13C,d3**.
- The ratio of the peak area of Rapamycin to that of **Rapamycin-13C,d3** is used to construct a calibration curve and determine the concentration of Rapamycin in the sample.

3.3. Workflow for LC-MS Quantification

The following diagram illustrates a typical workflow for using **Rapamycin-13C,d3** as an internal standard in a quantitative bioanalytical assay.



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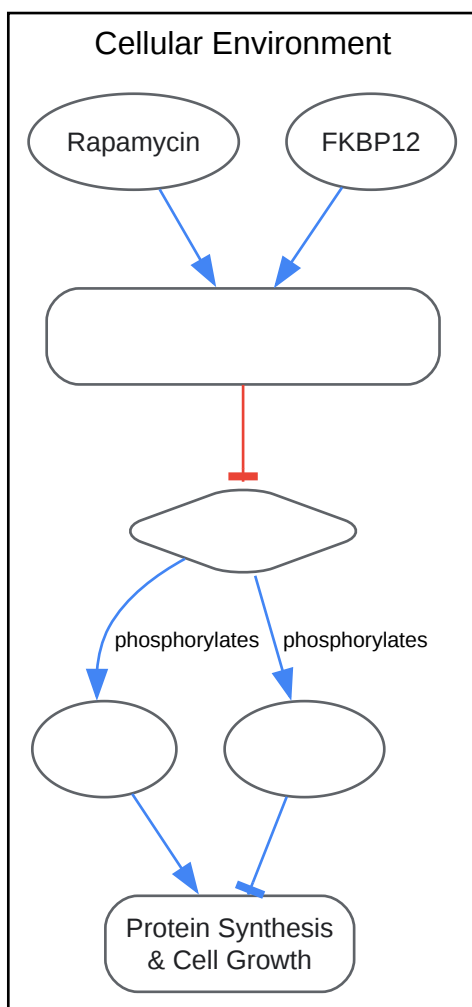
Workflow for Bioanalytical Quantification

Mechanism of Action: mTOR Signaling Pathway

Rapamycin exerts its biological effects by inhibiting the mammalian target of rapamycin (mTOR), a serine/threonine kinase that is a central regulator of cell growth, proliferation, and metabolism.^{[10][11][12]} Rapamycin first forms a complex with the immunophilin FK506-binding protein 12 (FKBP12).^{[4][13]} This Rapamycin-FKBP12 complex then binds to the FKBP12-Rapamycin Binding (FRB) domain of mTOR, specifically inhibiting the mTOR Complex 1 (mTORC1).^{[4][13]}

Inhibition of mTORC1 leads to the dephosphorylation of its downstream effectors, including S6 kinase 1 (S6K1) and eukaryotic initiation factor 4E-binding protein 1 (4E-BP1).^{[10][14]} This results in the suppression of protein synthesis and ultimately arrests cell cycle progression and inhibits cell growth.^{[10][14]}

The diagram below illustrates the signaling pathway of Rapamycin's inhibitory action on mTORC1.



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Rapamycin's Inhibition of the mTORC1 Pathway

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Rapamycin-13C,d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15609664#physicochemical-properties-of-rapamycin-13c-d3]

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